

# Safety and handling precautions for Fmoc-Asp-OMe

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## Compound of Interest

Compound Name: Fmoc-Asp-OMe

Cat. No.: B613447

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## An In-depth Technical Guide to the Safety and Handling of Fmoc-Asp-OMe

This document provides a comprehensive overview of the safety and handling precautions for N $\alpha$ -Fmoc-L-aspartic acid  $\alpha$ -methyl ester (**Fmoc-Asp-OMe**). It is intended for researchers, scientists, and drug development professionals who handle this compound in a laboratory setting. The information compiled is based on available safety data sheets and chemical properties information.

## Chemical Identification and Properties

**Fmoc-Asp-OMe** is an amino acid derivative commonly used in peptide synthesis.<sup>[1]</sup>

Understanding its fundamental properties is crucial for safe handling.

Table 1: Physical and Chemical Properties of **Fmoc-Asp-OMe**

| Property          | Value   | References  |
|-------------------|---|---|
| Synonyms          | N $\alpha$ -Fmoc-L-aspartic acid $\alpha$ -methyl ester, FMOC-L-ASP-OME | <a href="#">[2]</a> <a href="#">[3]</a>                     |
| CAS Number        | 145038-52-4   | <a href="#">[1]</a> <a href="#">[3]</a>                     |
| Molecular Formula | C20H19NO6   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> |
| Molecular Weight  | 369.37 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance        | White to off-white solid/powder   | <a href="#">[1]</a>   |

## Hazard Identification and Toxicity

**Fmoc-Asp-OMe** is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[\[2\]](#)

Table 2: GHS Hazard Statements

| Code | Statement                        | Reference           |
|------|----------------------------------|---------------------|
| H302 | Harmful if swallowed             | <a href="#">[3]</a> |
| H315 | Causes skin irritation           | <a href="#">[3]</a> |
| H319 | Causes serious eye irritation    | <a href="#">[3]</a> |
| H335 | May cause respiratory irritation | <a href="#">[3]</a> |

Summary of Potential Health Effects:

- Inhalation: May be harmful if inhaled and can cause respiratory tract irritation.[\[2\]](#)
- Ingestion: Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- Skin Contact: May be harmful if absorbed through the skin and can cause irritation.[\[2\]](#)
- Eye Contact: Can cause eye irritation.[\[2\]](#)

Prolonged or repeated exposure is not known to aggravate any medical condition.[2]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the chemical's integrity and ensure personnel safety.

## Handling Precautions

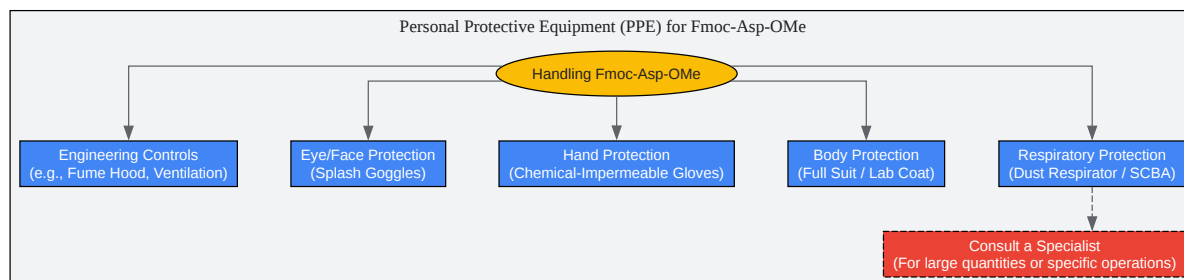
- Engineering Controls: Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne dust levels below recommended exposure limits.[2]
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, smoking, or using the lavatory.[2]
- General Handling: Keep away from heat and sources of ignition.[2] Avoid breathing dust, vapors, mist, or gas.[2][5] Avoid contact with skin and eyes.[5]

## Storage Conditions

- Temperature: Store in a tightly closed container.[2] Do not store above 5°C (41°F).[2] Other sources recommend long-term storage as a powder at -20°C (for up to 3 years) or 4°C (for up to 2 years).[1][6]
- Environment: Keep the container in a dry, well-ventilated area.[7]

## Exposure Controls and Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Fmoc-Asp-OMe**. The following diagram outlines the recommended selection process.



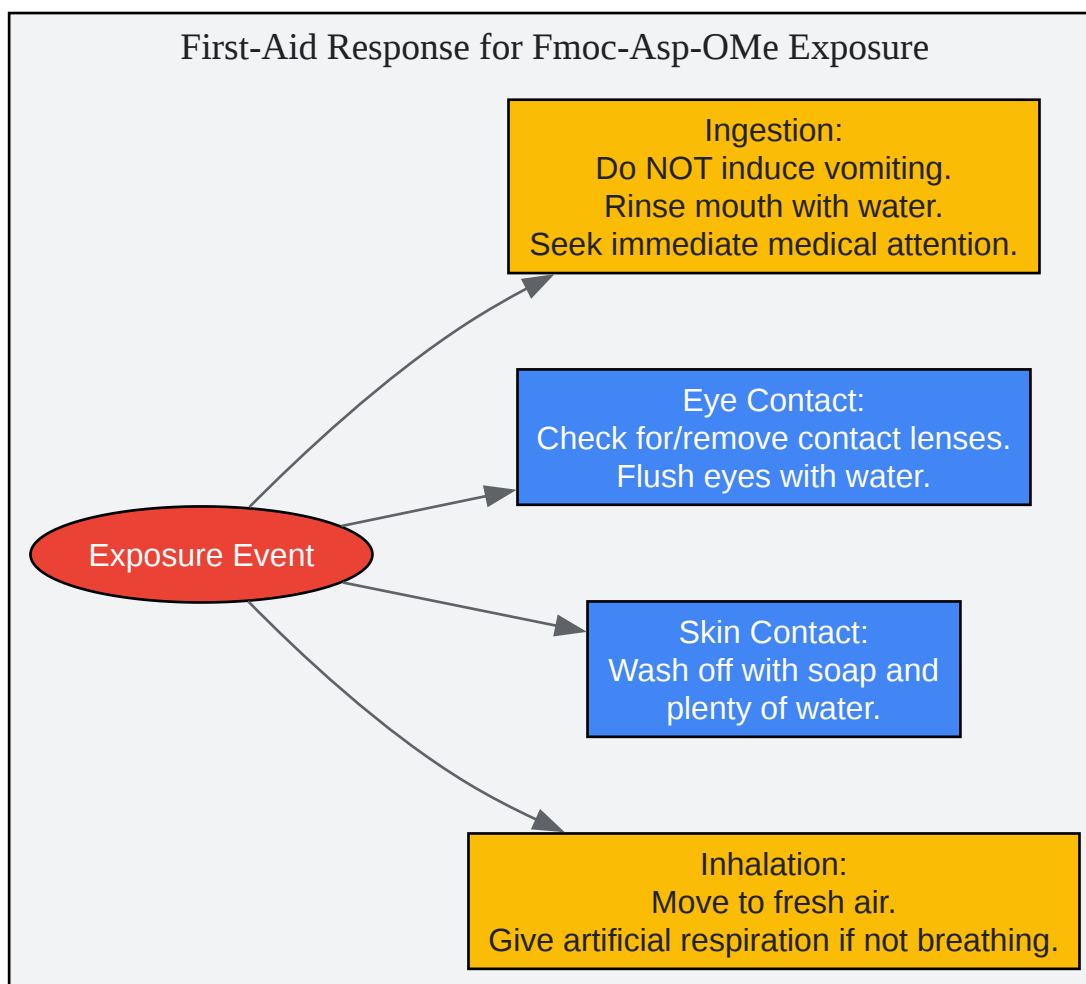
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**Caption:** Recommended PPE for handling **Fmoc-Asp-OMe**.

- Eye/Face Protection: Wear splash goggles.[2] Tightly fitting safety goggles are recommended.[7]
- Skin Protection: Handle with gloves and wear a full suit.[2] Choose body protection appropriate for the concentration and amount of the substance at the specific workplace.[7]
- Respiratory Protection: A dust respirator should be used to avoid inhalation.[2] For nuisance levels of dust, a type N95 (US) or type P1 (EN 143) dust mask can be used.[7] A self-contained breathing apparatus (SCBA) should be used to avoid inhalation of the product, and firefighters should wear positive pressure SCBA.[2]
- Note: The suggested protective clothing may not be sufficient; it is advisable to consult a specialist before handling this product.[2]

## First-Aid Measures

In case of exposure, immediate action is required.



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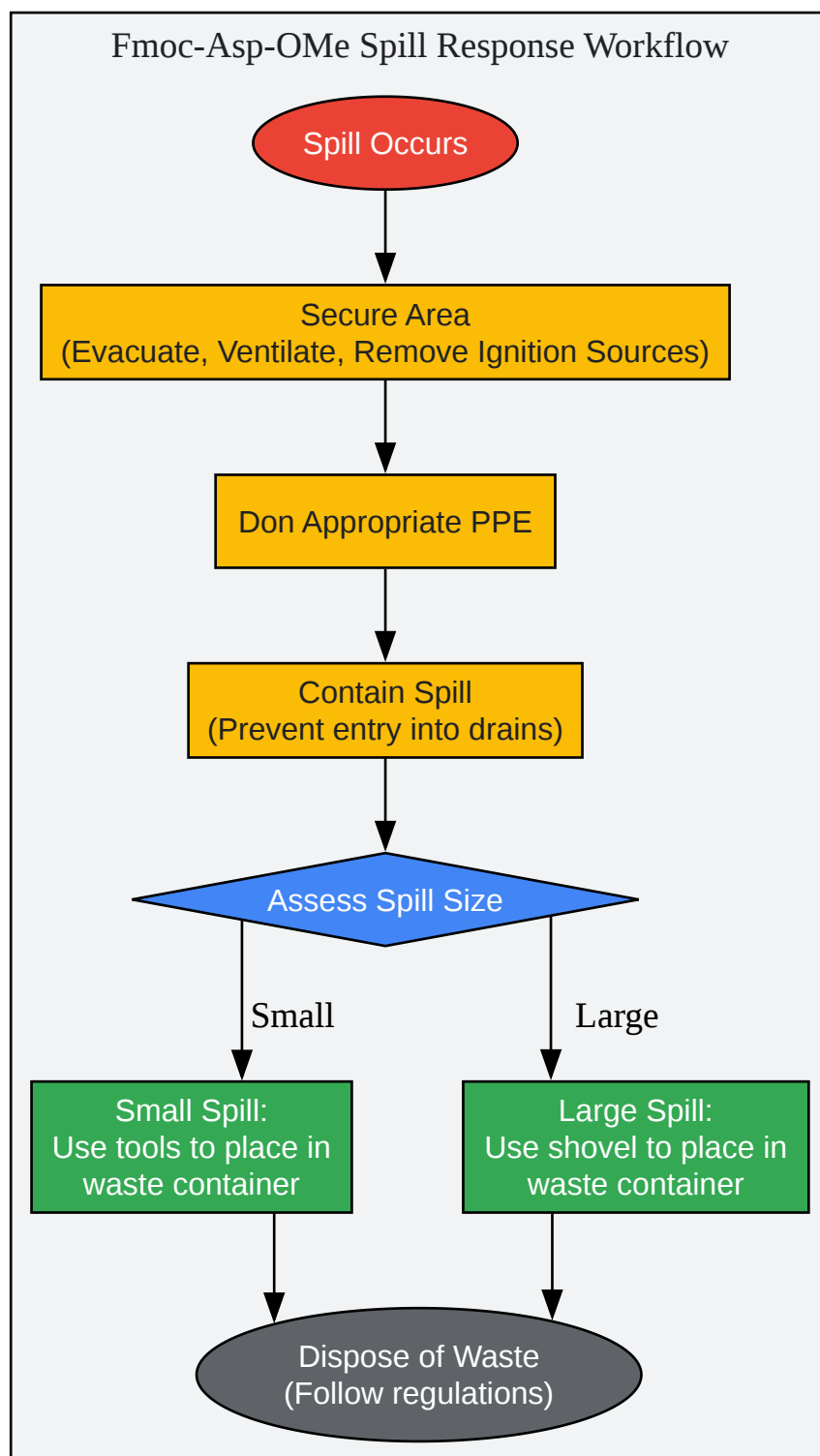
**Caption:** First-aid procedures for different exposure routes.

- Inhalation: If inhaled, move the person into fresh air.[8] If breathing stops, provide artificial respiration.[2]
- Ingestion: If swallowed, rinse the mouth with water.[2] Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[5]
- Skin Contact: Wash the affected area with soap and plenty of water.[2]
- Eye Contact: Check for and remove any contact lenses.[2] Flush the eyes with water as a precaution.[2]

# Accidental Release and Fire-Fighting Measures

## Experimental Protocol: Spill Response

- **Evacuate and Ventilate:** Evacuate personnel from the spill area and ensure adequate ventilation.
- **Remove Ignition Sources:** Remove all sources of ignition from the area.[\[5\]](#)
- **Don PPE:** Wear appropriate personal protective equipment, including splash goggles, a full suit, dust respirator, boots, and gloves.[\[2\]](#)
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[5\]](#)
- **Cleanup:**
  - **Small Spill:** Use appropriate tools to carefully sweep or shovel the spilled solid material into a convenient waste disposal container.[\[2\]](#)
  - **Large Spill:** Use a shovel to place the material into a suitable waste disposal container.[\[2\]](#)
- **Disposal:** Dispose of the contained waste in accordance with local, state, and federal regulations.



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**Caption:** Workflow for responding to an accidental release.

## Fire-Fighting Measures

- Extinguishing Media:
  - For a small fire, use a carbon dioxide or dry chemical extinguisher.[2]
  - For a large fire, use water spray, fog, or foam. Do not use a direct water jet.[2]
- Hazardous Decomposition Products: In a fire, oxides of carbon (CO, CO<sub>2</sub>) and nitrogen (NO, NO<sub>2</sub>) may be produced.[2]
- Protective Equipment: Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.[2]

## Stability and Reactivity

- Stability: The product is stable under recommended storage conditions.[2]
- Conditions to Avoid: Avoid strong oxidizing reagents.[2]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include oxides of carbon and nitrogen.[2]

## Disposal Considerations

### Experimental Protocol: Waste Disposal

- Product Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company. Do not dispose of the material down the drain.
- Container Disposal: Dispose of contaminated packaging as unused product.[7]
- Regulatory Compliance: All disposal practices must be in accordance with federal, state, and local regulations. Collect and arrange disposal in suitable, closed containers.[5]

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